

Essential Safety and Operational Guide for Handling ESI-09

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Compound of Interest

Compound Name: ESI-09

Cat. No.: B1683979

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **ESI-09**, a specific inhibitor of the exchange protein directly activated by cAMP (EPAC). Adherence to these procedures is essential to ensure laboratory safety and maintain the integrity of your research.

Chemical and Physical Properties

A summary of the key quantitative data for **ESI-09** is presented in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C ₁₆ H ₁₅ ClN ₄ O ₂	[1]
Molecular Weight	330.77 g/mol	[2]
Appearance	Yellow powder	[2]
CAS Number	263707-16-0	[1][2]
Purity	≥98% (HPLC)	[3]
IC ₅₀ for EPAC1	3.2 μM	[4]
IC ₅₀ for EPAC2	1.4 μM	[4]
Solubility in DMSO	≥ 16.6 mg/mL	[4]
Storage Temperature	-20°C	[1][5]
Stability	≥ 4 years (when stored correctly)	[1]

Personal Protective Equipment (PPE)

When handling **ESI-09**, particularly in its powdered form, a comprehensive approach to personal safety is mandatory. The following PPE should be worn at all times.[6][7][8][9]

- **Eye Protection:** Chemical safety goggles or a face shield are required to protect against splashes or airborne particles.[7]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, must be worn.[7] Inspect gloves for any signs of damage before use and change them regularly to prevent contamination.
- **Respiratory Protection:** For operations that may generate dust, a NIOSH-approved respirator is necessary.
- **Protective Clothing:** A lab coat or chemical-resistant apron should be worn to protect the skin.[7] For larger quantities or in case of a spill, a full-body suit may be necessary.[6]

- Footwear: Closed-toe shoes are mandatory in the laboratory.

Experimental Protocols

Stock Solution Preparation

The following is a general protocol for preparing a stock solution of **ESI-09**. Always refer to your specific experimental requirements for precise concentrations.

- Pre-dissolving (optional but recommended): To obtain a higher concentration, warm the tube containing **ESI-09** at 37°C for 10 minutes and/or use an ultrasonic bath to aid in dissolution.
[4]
- Solvent Selection: **ESI-09** is soluble in DMSO at concentrations of 100 mg/mL.[2]
- Dissolution:
 - Aseptically add the desired volume of DMSO to the vial of **ESI-09**.
 - Vortex or sonicate until the powder is completely dissolved.
- Storage: Store the stock solution in aliquots at -20°C for up to 3 months or at -80°C for up to 2 years to avoid repeated freeze-thaw cycles.[2][5]

General Handling Procedures

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powdered form to minimize inhalation risk.[10][11]
- Avoid direct contact with skin, eyes, and clothing.[10]
- Do not eat, drink, or smoke in the laboratory.[10]
- Wash hands thoroughly after handling the compound.[10]
- Ensure that an eyewash station and safety shower are readily accessible.[12]

Disposal Plan

All waste containing **ESI-09** must be treated as hazardous chemical waste.

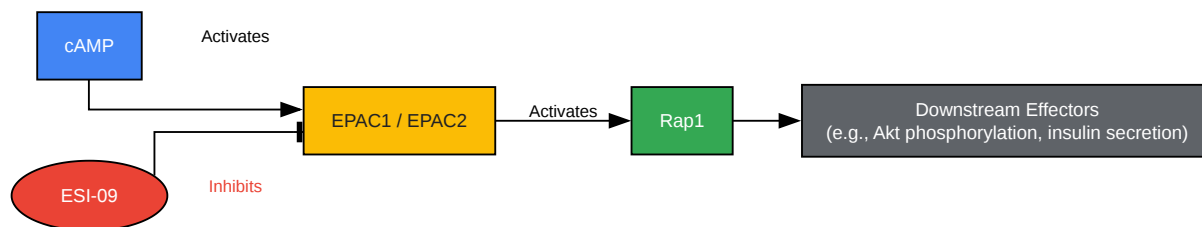
- **Solid Waste:** Collect any solid **ESI-09** waste, including empty containers and contaminated consumables (e.g., pipette tips, gloves), in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Collect all liquid waste containing **ESI-09** in a sealed, labeled, and chemical-resistant container.
- **Disposal:** Arrange for the disposal of all **ESI-09** waste through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations.[\[13\]](#)

First Aid Measures

- **In case of eye contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[10\]](#)
- **In case of skin contact:** Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.[\[10\]](#)
- **If inhaled:** Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[10\]](#)
- **If swallowed:** Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[\[10\]](#)

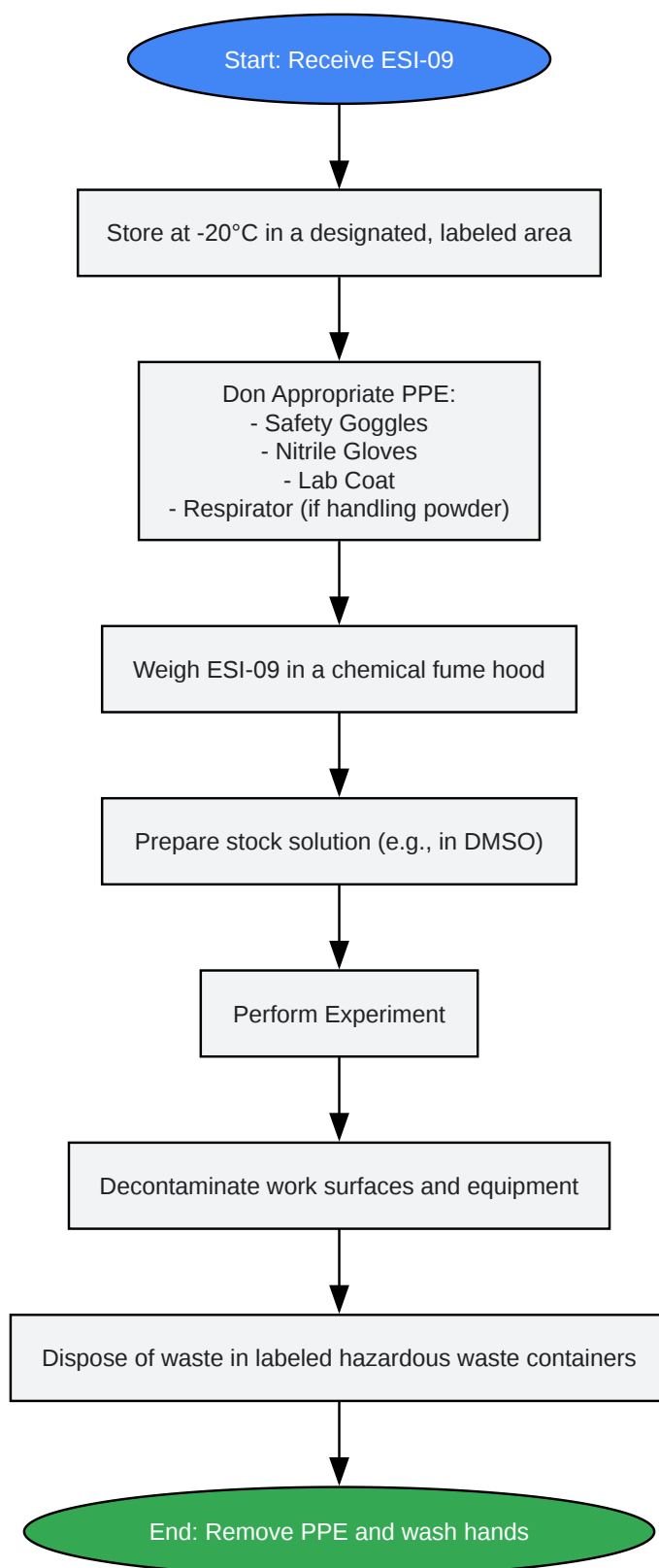
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **ESI-09** and the recommended workflow for its safe handling.



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Caption: Mechanism of **ESI-09** as an EPAC inhibitor.



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